

Proper Disposal Procedures for Deoxymethoxetamine (DMXE)

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Compound of Interest

Compound Name: **Deoxymethoxetamine**

Cat. No.: **B10823215**

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Disclaimer: **Deoxymethoxetamine (DMXE)** is a research chemical with limited available safety and toxicological data.^[1] As such, it must be handled with extreme caution, and for disposal purposes, it should be treated as a hazardous substance.^[2] The following procedures are based on general best practices for the disposal of novel psychoactive substances and laboratory chemicals in the absence of specific regulatory guidance. All disposal activities must comply with local, state, and federal regulations.

Deoxymethoxetamine (DMXE) is a synthetic dissociative compound of the arylcyclohexylamine class.^[3] Due to its psychoactive properties and its structural similarity to controlled substances like methoxetamine (MXE), it may be subject to regulations under laws such as the Federal Analogue Act in the United States.^[3] The toxicological properties of DMXE have not been fully analyzed, and all chemicals may pose unknown hazards.^{[1][4]} Therefore, treating it as hazardous waste is a critical safety measure.^[2]

Chemical and Physical Properties of Deoxymethoxetamine

A summary of the known chemical and physical properties of DMXE is provided below. This information is crucial for understanding its potential interactions and for proper handling during the disposal process.

Property	Value
IUPAC Name	2-(ethylamino)-2-(3-methylphenyl)cyclohexan-1-one[5]
Synonyms	DMXE, 3D-MXE, 3'-methyl-2-oxo-PCE[6][7]
Molecular Formula	C ₁₅ H ₂₁ NO[3]
Molecular Weight	231.33 g/mol [3][5]
CAS Number	2666932-45-0[6][8]
Solubility	DMSO: 10 mg/ml Ethanol: 10 mg/ml DMF: 5 mg/ml PBS (pH 7.2): 5 mg/ml[1]
Appearance	Crystalline Solid, Powder[1]

Experimental Protocol: Step-by-Step Disposal Procedure

This protocol outlines the necessary steps for the safe collection and disposal of **Deoxymethoxetamine** waste in a laboratory setting.

Objective: To safely collect and manage DMXE waste (pure substance, solutions, and contaminated materials) for final disposal by a certified entity.

Materials:

- Personal Protective Equipment (PPE): Nitrile gloves, safety glasses/goggles, lab coat.
- Designated Hazardous Waste Container: A sturdy, leak-proof container with a screw-top lid, compatible with the chemical waste. Plastic is often preferred.[9]
- Hazardous Waste Label.
- Secondary Containment Bin.

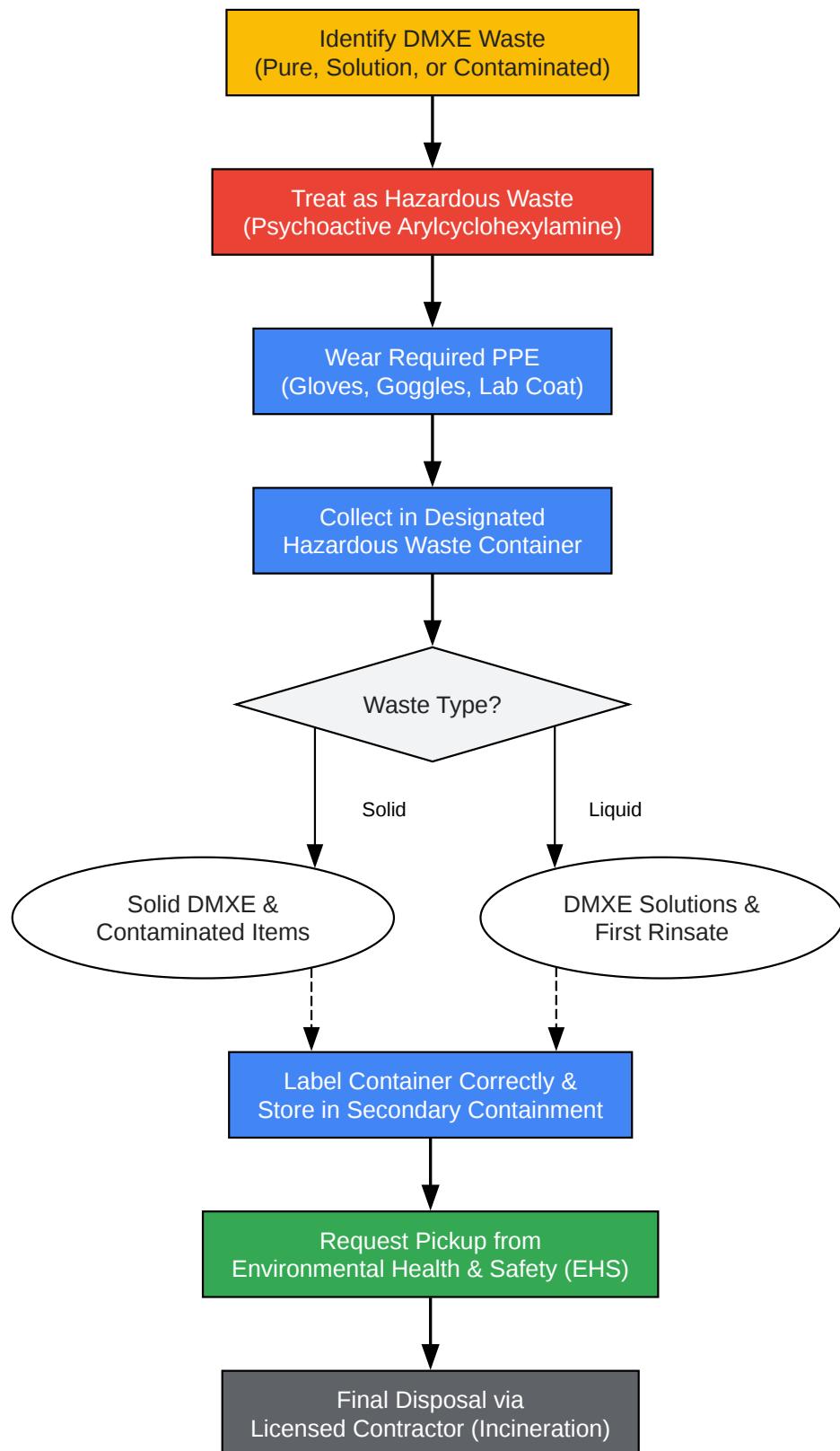
Procedure:

- Preliminary Hazard Assessment:
 - Acknowledge that DMXE is a psychoactive arylcyclohexylamine with unknown long-term toxicity.[\[7\]](#)
 - Note that some vendors indicate it can cause respiratory and eye irritation.[\[8\]](#)
 - Consult any available Safety Data Sheet (SDS), but be aware that for research chemicals, these may be incomplete or classify the substance as "not classified" despite potential hazards.[\[4\]](#) Treat the substance as hazardous regardless of SDS information.[\[2\]](#)
- Wear Appropriate PPE:
 - Always wear a lab coat, safety glasses, and chemically resistant gloves when handling DMXE or its waste containers.
- Waste Collection and Segregation:
 - DO NOT dispose of DMXE down the sink or in the regular trash.[\[10\]](#) Discharging research chemicals into the environment is prohibited.
 - Solid Waste: Place pure, unused, or expired DMXE powder directly into the designated hazardous waste container.
 - Liquid Waste: Collect all solutions containing DMXE in the hazardous waste container.
 - Contaminated Materials: Any items with trace contamination (e.g., pipette tips, weighing paper, gloves, vials) should also be placed in the solid hazardous waste container.
 - Empty Containers: The original DMXE container must be triple-rinsed before being discarded. The first rinse must be collected and disposed of as hazardous waste.[\[11\]](#) After rinsing and air-drying, obliterate or deface the label before disposing of the container in the appropriate recycling or solid waste stream.[\[10\]](#)[\[11\]](#)
- Container Labeling and Storage:
 - Attach a hazardous waste label to the container as soon as the first waste is added.[\[2\]](#)

- The label must include the full chemical name "**Deoxymethoxetamine**," the concentration, and the date accumulation started. Do not use abbreviations.[9]
- Keep the waste container securely closed at all times, except when adding waste.[11]
- Store the container in a designated "Satellite Accumulation Area" at or near the point of generation.[9]
- Place the container in a secondary containment bin to prevent spills.[11]
- Arranging for Final Disposal:
 - Once the waste container is full or has been accumulating for a specified period (e.g., up to 12 months, depending on institutional policy), contact your institution's Environmental Health and Safety (EHS) department to request a waste pickup.[9][11]
 - The EHS office or a licensed hazardous waste contractor will transport the waste for final disposal, typically via high-temperature incineration, which is the preferred method for destroying controlled substances and research chemicals.[12]

Mandatory Visualization

The following diagram illustrates the logical workflow for the proper disposal of **Deoxymethoxetamine** in a research environment.

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Caption: DMXE Disposal Decision Workflow.

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